

# Veratric Acid Solubility Data in DMSO

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## Compound Focus: Veratric Acid

CAS No.: 93-07-2

Cat. No.: S583083

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Source	Solubility in DMSO	Molar Concentration	Notes
MedChemExpress (MCE) [1]	100 mg/mL	548.92 mM	Solution can be achieved with ultrasonic assistance; the DMSO used is <b>hygroscopic</b> and must be fresh.
Selleck Chemicals [2]	36 mg/mL	197.61 mM	<b>Moisture-absorbing DMSO reduces solubility.</b> Use fresh DMSO.

## Stock Solution Preparation Protocol

Based on the supplier data, here is a detailed methodology for preparing a standard 100 mg/mL stock solution of **Veratric Acid** in DMSO [1].

- **Calculate the Mass:** Weigh out the desired amount of **Veratric acid**. For example, to prepare 1 mL of stock solution, weigh 100 mg.
- **Select Solvent:** Use **freshly opened, anhydrous DMSO**. Hygroscopic (moisture-absorbing) DMSO that has been exposed to air will have reduced solubility and can impact experimental results [2] [1].
- **Dissolve the Compound:**
  - Transfer the weighed **Veratric acid** into a suitable vial.
  - Add the correct volume of DMSO to achieve a 100 mg/mL concentration.
  - To aid dissolution, use **brief ultrasonic treatment** (e.g., in an ultrasonic cleaner) until the solution is clear [1].

- **Aliquot and Store:**

- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at **-20°C for one year or -80°C for two years** [1].

For **in vivo** studies, this DMSO stock solution must be further diluted with saline or corn oil. A typical protocol involves sequential addition of solvents to ensure clarity: take 100  $\mu\text{L}$  of the DMSO stock solution (27.5 mg/mL) and add it to 400  $\mu\text{L}$  PEG300, mix, then add 50  $\mu\text{L}$  Tween-80, mix, and finally add 450  $\mu\text{L}$  saline to adjust the volume to 1 mL [1].

## Troubleshooting Guide & FAQs

- **Q: The Veratric acid is not dissolving completely in DMSO. What should I do?**

- **A:** First, ensure you are using **fresh, anhydrous DMSO**. Old DMSO that has absorbed water is a common cause. Second, apply **ultrasonication** (using an ultrasonic cleaner) to help break up particles and accelerate dissolution [1]. If the problem persists, gently warming the solution in a water bath (e.g., at 37°C) can be attempted, but ensure the compound is stable at the elevated temperature.

- **Q: How does the purity of Veratric acid affect my experiments?**

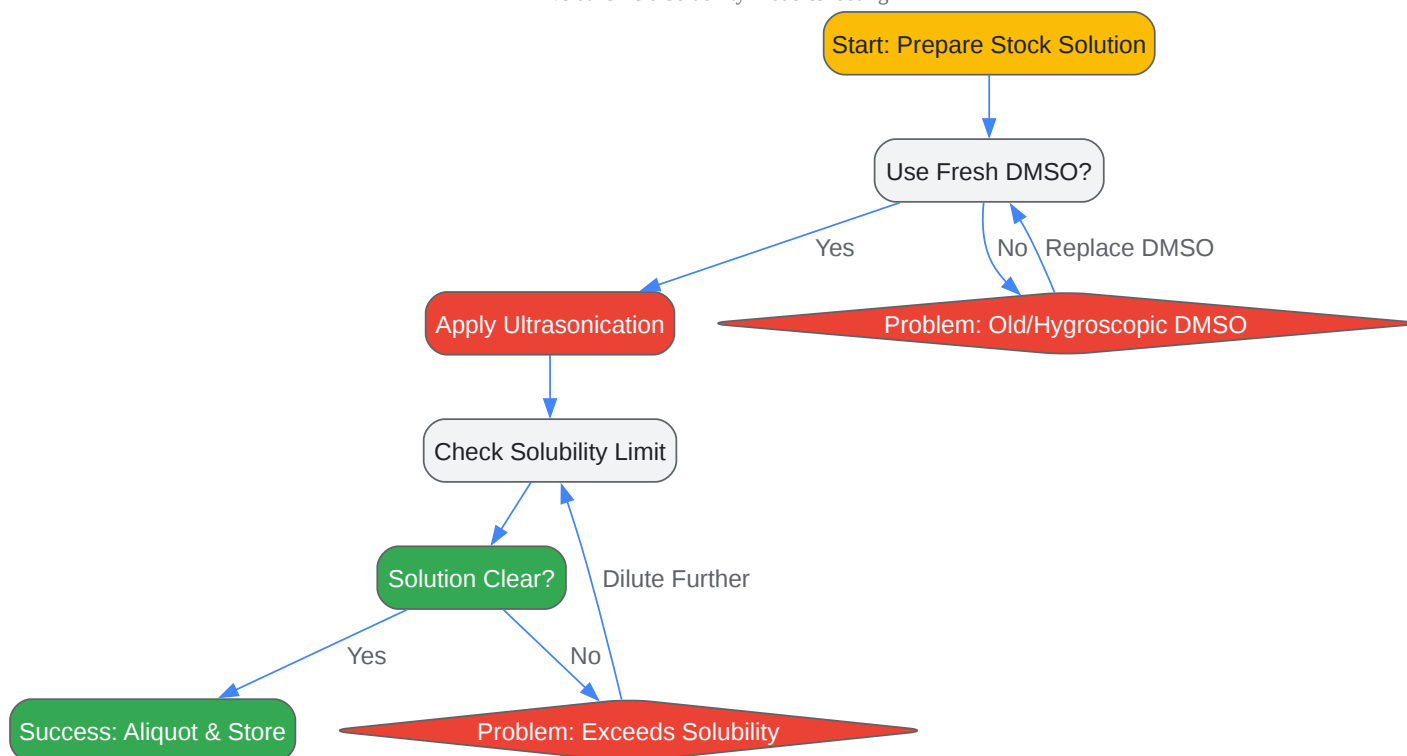
- **A:** High purity is critical for obtaining reliable and reproducible biological data. Always use a verified source and note the purity grade (e.g.,  $\geq 99\%$  [3]). Impurities can interfere with your assay's mechanism of action, leading to inaccurate conclusions about the compound's effect on targets like COX-2 [3] [4] [1].

- **Q: The solution became cloudy after I diluted my DMSO stock for a cell culture assay.**

- **A:** Cloudiness indicates precipitation. This occurs when the final DMSO concentration in your aqueous buffer is too high for the compound to remain in solution. You must ensure that the final concentration of **Veratric acid** in your assay medium is below its solubility limit in that specific medium-DMSO mixture. You may need to prepare a more dilute stock or increase the volume of your assay.

The following diagram outlines the logical workflow for resolving solubility issues, based on the protocols above:

## Veratric Acid Solubility Troubleshooting



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## References

1. Veratric acid (3,4-Dimethoxybenzoic acid) | Antioxidant [medchemexpress.com]

2. Veratric acid | Immunology & Inflammation related chemical [selleckchem.com]

3. | 93-07-2 Veratric Acid [chemicalbook.com]

4. | CAS#:93-07-2 | Chemsrvc Veratric acid [chemsrc.com]

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